

Jangomolide: A Technical Overview of a Steroid Lactone

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive summary of the currently available information on **Jangomolide**, a naturally occurring steroid lactone. The document collates its chemical properties from the PubChem database and explores potential, though currently unconfirmed, biological activities based on its structural classification. Due to the limited specific research on **Jangomolide**, this paper also presents a generalized experimental workflow and a hypothetical signaling pathway that could be relevant for future investigation into this and similar steroid lactones.

PubChem Data and Chemical Properties

Jangomolide is registered in the PubChem database with the CID 14240958.[1] It is classified as a steroid lactone.[1][2] The fundamental chemical and physical properties of **Jangomolide** are summarized below.



Property	Value	Source
PubChem CID	14240958	PubChem[1]
Molecular Formula	C26H28O8	PubChem[1]
Molecular Weight	468.5 g/mol	PubChem[1]
IUPAC Name	19-(furan-3-yl)-9,9,13,20- tetramethyl-6,8,15,18- tetraoxahexacyclo[11.9.0.0²,7.0 ²,¹0.0¹⁴,¹6.0¹⁴,²0]docos-3-ene- 5,12,17-trione	PubChem[1]
SMILES	CC1(C2CC(=O)C3(C(C24C=C C(=O)OC4O1)CCC5(C36C(O6)C(=O)OC5C7=COC=C7)C)C) C	PubChem[1]
InChI	InChI=1S/C26H28O8/c1- 22(2)15-11- 16(27)24(4)14(25(15)9-6- 17(28)31-21(25)34-22)5-8- 23(3)18(13-7-10-30-12-13)32- 20(29)19-26(23,24)33-19/h6- 7,9-10,12,14-15,18- 19,21H,5,8,11H2,1-4H3	PubChem[1]
InChlKey	ZYPFSBYGJYBBBK- UHFFFAOYSA-N	PubChem[1]

Biological Activity and Therapeutic Potential: An Extrapolation

Currently, there is a notable absence of specific experimental data detailing the biological activities of **Jangomolide**. However, its classification as a steroid lactone provides a basis for hypothesizing its potential roles. Steroid lactones are a class of sterol lipids that include compounds with significant biological effects.



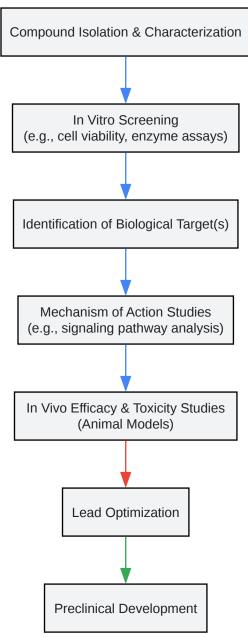
Based on its structural class, **Jangomolide** may be involved in lipid transport and metabolism. Further research is required to elucidate its specific mechanism of action and to validate these potential activities.

Future Research: A Proposed Experimental Workflow

Given the lack of specific experimental data for **Jangomolide**, a generalized workflow for the initial investigation of a novel natural product with potential therapeutic properties is proposed. This workflow is designed to systematically characterize the compound's biological effects and mechanism of action.



General Experimental Workflow for a Novel Natural Product



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Caption: A generalized workflow for natural product drug discovery.

Hypothetical Signaling Pathway for a Steroid Lactone



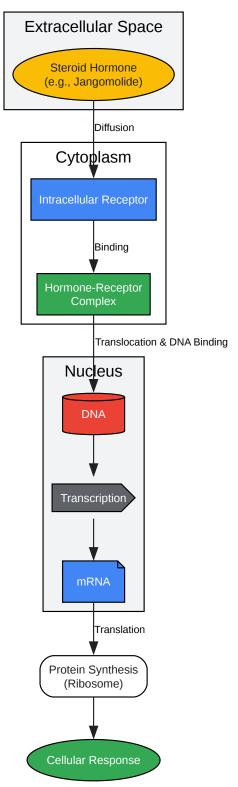
Foundational & Exploratory

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As the specific signaling pathways affected by **Jangomolide** are unknown, a diagram illustrating a general mechanism of action for a steroid hormone is presented. This serves as a potential model for how **Jangomolide**, as a steroid lactone, might exert its effects at a cellular level. Steroids typically act by binding to intracellular receptors, which then modulate gene expression.



Hypothetical Steroid Hormone Signaling Pathway



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Caption: A generalized model of steroid hormone action.



Conclusion

Jangomolide is a steroid lactone with a defined chemical structure but, as of now, uncharacterized biological activity. This document provides all available chemical data from its PubChem entry. The lack of specific research on Jangomolide highlights an opportunity for future investigation. The proposed experimental workflow and the hypothetical signaling pathway offer a foundational framework for researchers and drug development professionals to begin exploring the therapeutic potential of this and other novel steroid lactones. Further studies are essential to determine its bioactivity, mechanism of action, and potential applications in medicine.

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References

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